

Tetryl's Application in Detonators and Blasting Caps: Application Notes and Protocols

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Introduction

Tetryl (2,4,6-trinitrophenylmethylnitramine) is a sensitive secondary high explosive that has historically seen extensive use as a booster charge in detonators and as the base charge in blasting caps.[1][2] Although its production and use in the United States have been largely discontinued in favor of more modern explosives like RDX, **Tetryl** remains relevant in the study of legacy munitions and as a reference compound in explosives research.[1][3] Its high sensitivity to initiation by primary explosives, combined with its stability and brisance, made it a crucial component in the explosive train for initiating less sensitive main charges like TNT.[3]

These application notes provide a detailed overview of **Tetryl**'s properties and its historical application in detonators. The accompanying protocols outline the methodologies for key experiments to evaluate the performance of **Tetryl**-based initiating devices.

Data Presentation

Table 1: Physicochemical and Explosive Properties of Tetryl



Property	Value	References
Chemical Formula	C7H5N5O8	[3]
Appearance	Yellow crystalline solid	[3]
Melting Point	129.5 °C	
Decomposition Temperature	187 °C (explodes)	[4]
Detonation Velocity	7,570 m/s	[3]
Shock Sensitivity	Sensitive	[3]
Friction Sensitivity	Sensitive	[3]
Relative Effectiveness (R.E.) Factor	1.25	

Table 2: Representative Composition of a Tetryl-Based

Detonator

Component	Material	Typical Quantity	Function
Base Charge	Tetryl	0.2 - 2.0 grams	Main explosive output of the detonator
Primer Charge	Lead Azide	0.1 - 0.5 grams	Initiates the Tetryl base charge upon receiving a stimulus
Ignition Charge	A mixture of potassium chlorate and mercury fulminate	Small quantity	Ignites the primer charge from a fuse or electric match

Experimental Protocols Protocol 1: Preparation of a Tetryl Booster Pellet

Objective: To prepare a pressed **Tetryl** pellet for use as a booster charge.

Materials:



- Tetryl, powdered
- Hydraulic press
- Pellet die (e.g., 10 mm diameter)
- Balance (accurate to 0.001 g)
- Non-sparking tools

Procedure:

- Ensure all equipment is clean, dry, and free of any contaminants.
- Weigh the desired amount of powdered **Tetryl** (e.g., 1.0 g) using a balance.
- Carefully transfer the **Tetryl** powder into the pellet die.
- Level the powder using a non-sparking tool.
- Place the die into the hydraulic press.
- Apply pressure slowly and steadily to the desired density. A common pressure for pressing explosives is around 10,000 to 20,000 psi. The final density of the pellet should be recorded.
- Carefully eject the pressed pellet from the die.
- Measure the dimensions and weight of the pellet to calculate its density.
- Store the pellet in a static-dissipative container in a designated explosives storage magazine.

Protocol 2: Detonation Velocity Measurement (Dautriche Method)

Objective: To determine the detonation velocity of a **Tetryl** charge.

Materials:



- Tetryl charge of known length and diameter
- Detonating cord with a known and uniform detonation velocity
- Lead or steel plate
- Two detonators
- Measuring tape or calipers
- Non-sparking marking tool

Procedure:

- Measure the precise length of the Tetryl charge to be tested.
- Cut a length of detonating cord that is at least twice the length of the Tetryl charge.
- Mark the exact center of the detonating cord.
- Insert the two ends of the detonating cord into the Tetryl charge at two points a known distance apart ('L'). The ends of the cord should be in direct contact with the explosive.
- Secure the detonating cord along the lead or steel plate, ensuring it is straight.
- Attach a detonator to one end of the Tetryl charge to initiate it.
- Place the entire assembly in a safe firing range.
- Initiate the detonator. The detonation of the **Tetryl** charge will initiate the two ends of the detonating cord at slightly different times.
- The two detonation waves in the cord will travel towards each other and collide at a point offset from the center of the cord.
- After the test, carefully examine the lead/steel plate. A distinct mark will be visible at the point
 of collision of the two detonation waves in the cord.
- Measure the distance ('d') from the center mark on the cord to the collision mark.



- Calculate the detonation velocity (V) of the **Tetryl** charge using the following formula: V = (L * V cord) / (2 * d) Where:
 - V = Detonation velocity of the Tetryl charge (m/s)
 - L = Distance between the two points where the detonating cord was inserted into the
 Tetryl charge (m)
 - V cord = Known detonation velocity of the detonating cord (m/s)
 - d = Distance from the center of the cord to the collision point (m)

Protocol 3: Brisance Measurement (Hess Lead Block Compression Test)

Objective: To measure the brisance (shattering effect) of a **Tetryl** charge.[5][6]

Materials:

- Standardized lead block (typically 40 mm in diameter and 60 mm in height)[5]
- **Tetryl** charge of a specified weight (e.g., 10 g)
- Detonator
- Steel base plate
- Calipers or a micrometer

Procedure:

- Measure the initial height of the lead block with high precision.
- Place the steel base plate in a secure position within a blast chamber.
- Place the lead block on the center of the steel base plate.
- Place the Tetryl charge directly on top of the lead block.



- Insert a detonator into the Tetryl charge.
- Evacuate the blast chamber and detonate the charge remotely.
- After the detonation, carefully retrieve the deformed lead block.
- Measure the final height of the compressed lead block.
- The brisance is expressed as the difference between the initial and final heights of the lead block in millimeters. This value can be compared to the compression caused by a standard explosive like TNT under the same test conditions.[7]


Mandatory Visualization



Click to download full resolution via product page

Caption: Explosive train in a typical **Tetryl**-based detonator.





Click to download full resolution via product page

Caption: Experimental workflow for **Tetryl** pellet preparation and testing.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

• 1. apps.dtic.mil [apps.dtic.mil]



- 2. Detonation velocity Wikipedia [en.wikipedia.org]
- 3. Tetryl Wikipedia [en.wikipedia.org]
- 4. echemi.com [echemi.com]
- 5. yadda.icm.edu.pl [yadda.icm.edu.pl]
- 6. researchgate.net [researchgate.net]
- 7. taylorandfrancis.com [taylorandfrancis.com]
- To cite this document: BenchChem. [Tetryl's Application in Detonators and Blasting Caps: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1194171#tetryl-s-use-in-detonators-and-blasting-caps]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com